

Personal protective equipment for handling AMG 925

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Compound of Interest

Compound Name: AMG 925

Cat. No.: B612021

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Essential Safety and Handling Guide for AMG 925

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **AMG 925**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **AMG 925** is presented below for easy reference.

Property	Value	Source
CAS Number	1401033-86-0	MedChemExpress[1]
Molecular Formula	C26H29N7O2	MedChemExpress[1]
Molecular Weight	471.55 g/mol	MedChemExpress[1]
Purity	≥95%	Cayman Chemical[2]
Appearance	Crystalline solid	Cayman Chemical[2]
Storage Temperature	-20°C for long-term storage	Cayman Chemical[2], MedKoo Biosciences[3]
Solubility	Soluble in DMSO	MedKoo Biosciences[3]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) from MedChemExpress, **AMG 925** is not classified as a hazardous substance or mixture.[1] However, as with any research chemical, it is crucial to handle it with care, assuming unknown long-term hazards. The following personal protective equipment (PPE) is mandatory when handling **AMG 925** to minimize exposure and ensure personal safety.

- Eye Protection: Wear chemical safety goggles or glasses with side shields.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile gloves).
- Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: Not required under normal handling conditions with adequate ventilation. If aerosols may be generated, use a certified respirator.

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **AMG 925** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a tightly sealed container at -20°C for long-term stability.[\[2\]](#)[\[3\]](#)
- Preparation of Solutions:
 - All handling of the solid compound and preparation of stock solutions should be performed in a well-ventilated area, preferably within a chemical fume hood.
 - **AMG 925** is soluble in DMSO.[\[3\]](#) Prepare stock solutions by slowly adding the solvent to the solid to avoid aerosolization.
- Use in Experiments:
 - When using **AMG 925** in experiments, ensure that all procedures are conducted in a designated area.
 - Avoid direct contact with skin, eyes, and clothing.

First Aid Measures

In the event of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.[\[1\]](#)

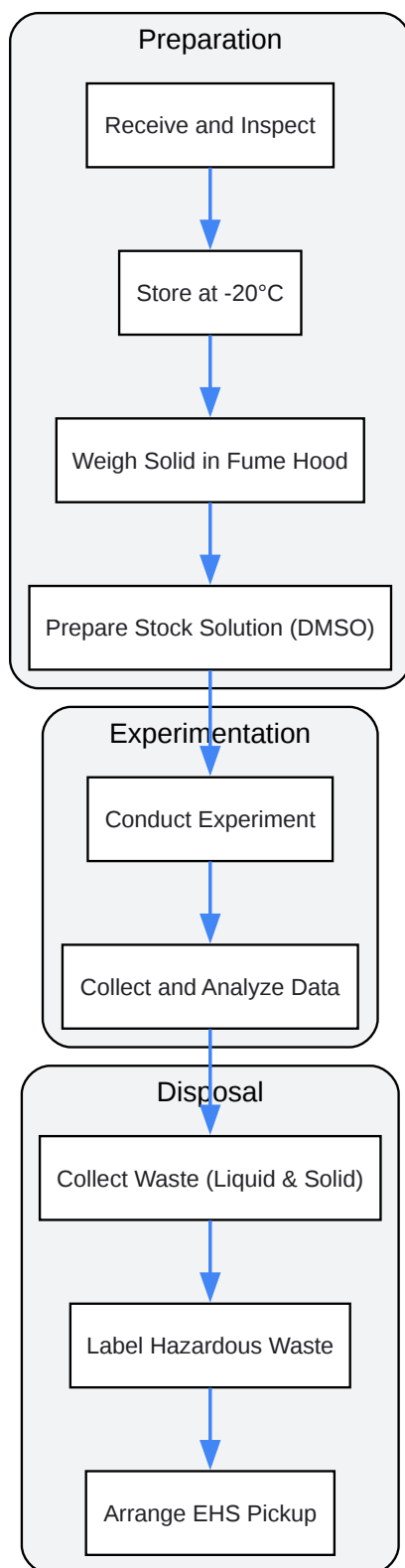
Disposal Plan

While the SDS for **AMG 925** does not classify it as hazardous, all chemical waste should be disposed of responsibly to prevent environmental contamination.

- Waste Collection:
 - Collect all waste materials containing **AMG 925**, including unused solutions, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Labeling:
 - Label the waste container with "Hazardous Waste," the chemical name "**AMG 925**," and the primary solvent (e.g., DMSO).
- Waste Disposal:
 - Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
 - Do not dispose of **AMG 925** down the drain or in the regular trash.

Experimental Workflow for Handling AMG 925

The following diagram illustrates the standard workflow for handling **AMG 925** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **AMG 925**.

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References

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